

sodium plumbate vs potassium plumbate comparison

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Chemical Composition and Basic Properties

The table below summarizes the core chemical identities and general characteristics of sodium and potassium plumbate.

Property	Sodium Plumbate	Potassium Plumbate
Chemical Formula	$\text{Na}_2\text{O}_3\text{Pb}$ [1]	Often derived from $\text{K}_2[\text{Pb}(\text{OH})_6]$ or related oxides [2].
IUPAC Name	disodium;dioxido(oxo)lead [1]	Information not explicitly available in search results.
CAS Number	52623-79-7 [1]	Information not explicitly available in search results.
Molecular Weight	301.18 g/mol [1]	Information not explicitly available in search results.
Common Form	Light yellow, fused, hygroscopic lumps [1]	Single crystal particles [3].

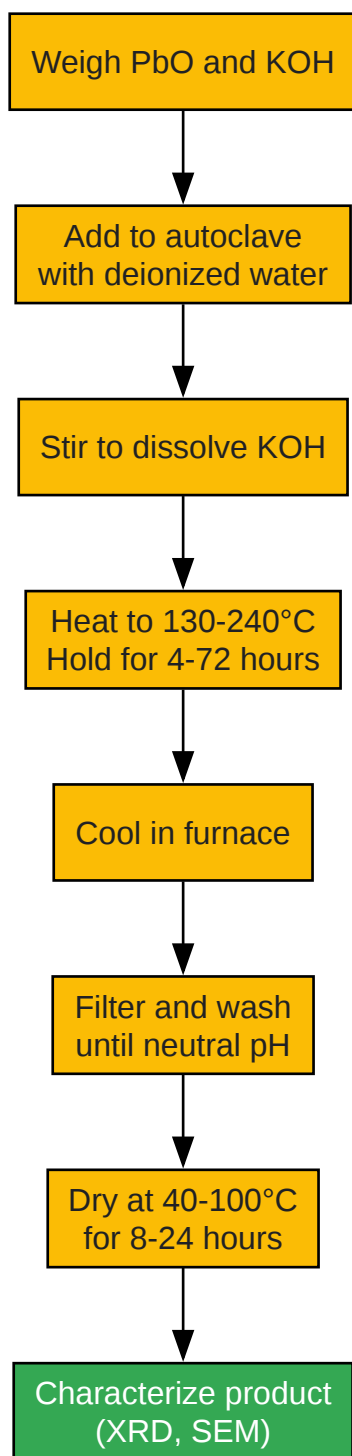
Property	Sodium Plumbate	Potassium Plumbate
Solubility	Soluble in water (decomposes over time to PbO_2) [1]	Synthesized in aqueous alkaline solution [3].
Stability	Stable under general conditions, but incompatible with strong oxidizing agents [1]	Stable as a single crystal [3].
Key Applications	Organic synthesis; strong oxidizing agent [1]	Superconductor industry [3].

Experimental Protocols and Deeper Analysis

A key distinction lies in the available synthesis methodologies. The search results provide a detailed hydrothermal preparation method for potassium plumbate single crystals, while information for **sodium plumbate** is more general.

Detailed Protocol: Hydrothermal Preparation of Potassium Plumbate Single Crystal

This method, developed to address issues of high energy consumption and compositional inhomogeneity, produces uniform, large-grain single crystals suitable for superconductors [3]. The following workflow outlines the synthesis and characterization process:



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Key Synthesis Parameters:

- **Molar Ratio (PbO:KOH):** Can vary from 0.1 to 10 [3]. Specific examples include 1:1, 5:1, and 8:1 [3].
- **KOH Concentration:** Ranges from 0.1 to 10 mol/L in the reaction mixture [3].
- **Temperature & Duration:** Heating is typically conducted between 130-240°C for 4 to 72 hours [3].

Comparative Analysis of Properties and Applications

Aspect	Sodium Plumbate	Potassium Plumbate
Synthesis Method	Information not specific; likely involves fusion or reaction in aqueous alkali.	Hydrothermal method [3].

| **Key Advantages** | Information not available in search results. | **Energy-efficient synthesis:** Lower temperature process. **Compositional homogeneity:** Single crystal structure ensures uniformity. **Superior material properties:** Directly applicable in superconductor industry [3]. | **Primary Industrial Use** | Serves as a reagent in organic synthesis and a strong oxidizing agent [1]. | Used in the superconductor industry due to its superconducting properties, especially in single-crystal form [3]. |

Critical Considerations for Researchers

- **Material Form is Crucial:** The search results highlight that **potassium plumbate single crystals** offer superior properties for advanced applications like superconductivity compared to polycrystalline forms, which can have grain boundaries and compositional fluctuations that impair performance [3]. The choice between sodium and potassium plumbate may depend on the required physical form.
- **Information Gaps:** The search results reveal a lack of head-to-head experimental data comparing the performance of these two compounds. Key information, such as detailed synthesis protocols for **sodium plumbate**, specific thermodynamic data, and direct comparisons of oxidizing strength or catalytic efficiency, is not available.
- **Safety and Handling:** **Sodium plumbate** is classified as a skin irritant and may cause respiratory irritation. Appropriate personal protective equipment (PPE), including PVC gloves and safety glasses, is required. It may also pose long-term hazards to aquatic environments [1].

Future research could focus on generating direct comparative data on catalytic activity, structural stability under various conditions, and electrochemical properties to provide a more robust guide for material selection.

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References

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2. - Wikipedia Plumbate [en.wikipedia.org]
3. Hydrothermal preparation method for potassium plumbite ... [eureka.patsnap.com]

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